

Technical Guide: 4-(3-Methoxyphenyl)-2-nitrobenzoic acid Structural Profile

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Compound of Interest

Compound Name: 4-(3-Methoxyphenyl)-2-nitrobenzoic acid

CAS No.: 669002-34-0

Cat. No.: B6397978

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Executive Summary

Compound: **4-(3-Methoxyphenyl)-2-nitrobenzoic acid** CAS Registry Number: 669002-34-0

Molecular Formula: $C_{14}H_{11}NO_5$ Molecular Weight: 273.24 g/mol

This compound represents a specific class of biaryl nitrobenzoic acids, often utilized as intermediates in the synthesis of polycyclic heterocycles (e.g., phenanthridinones) and as ligands for co-crystal engineering. Its crystal structure is governed by three competing steric and electronic factors: the ortho-nitro effect on the carboxylic acid, the biaryl torsion angle, and the carboxylic acid homodimerization.

This guide provides the synthetic pathway to access high-purity crystals, a predictive analysis of the crystallographic lattice based on structural analogs, and the standard protocols for X-ray diffraction (XRD) validation.

Chemical Synthesis & Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction, the compound must first be synthesized with high regioselectivity. The preferred route is a Suzuki-Miyaura cross-coupling reaction.

Synthesis Pathway

Reagents:

- Substrate A: 4-Bromo-2-nitrobenzoic acid (CAS: 99277-71-1)
- Substrate B: 3-Methoxyphenylboronic acid (CAS: 10365-98-7)
- Catalyst: Pd(dppf)Cl₂ or Pd(PPh₃)₄
- Base: K₂CO₃ or Na₂CO₃ (2.0 M aqueous)
- Solvent: 1,4-Dioxane / Water (4:1 v/v)

Mechanism: The reaction proceeds via the oxidative addition of the brominated benzoate to the Palladium(0) species, followed by transmetallation with the activated boronate and reductive elimination to form the biaryl bond.

Crystallization Methodology

Polymorphism is common in nitrobenzoic acids. The following solvent systems are recommended to grow diffraction-quality single crystals (0.2 – 0.5 mm).

Method	Solvent System	Conditions	Target Crystal Habit
Slow Evaporation	Ethanol / Acetone (1:1)	Room Temp (25°C), covered with pinhole parafilm.	Prismatic / Block
Vapor Diffusion	THF (Solvent) / Hexane (Anti-solvent)	Closed chamber, 4°C.	Needle / Plate
Cooling	Glacial Acetic Acid	Dissolve at 80°C, cool to 20°C at 0.1°C/min.	Triclinic Block

Structural Analysis & Crystallographic Prediction

Note: While specific lattice constants for this isomer are proprietary or not indexed in open public databases, the structure is rigorously predicted below based on the high-confidence data of its isomer (4-(4-methoxyphenyl)-2-nitrobenzoic acid) and the core 2-nitrobenzoic acid scaffold.

Molecular Geometry (Conformational Locks)

The molecule features two phenyl rings linked by a single bond. The crystal packing is dictated by the rotation around this C-C bond.

- The Biaryl Twist ($\varphi \approx 35^\circ - 45^\circ$): Unlike planar biphenyls, the presence of protons at the ortho-positions of the biaryl linkage forces the two rings to twist out of planarity to relieve steric strain. This twist disrupts extensive
-
stacking between the biaryl cores, favoring edge-to-face interactions.
- The Ortho-Nitro Effect: The nitro group at position 2 is sterically crowded by the adjacent carboxylic acid at position 1.
 - Consequence: The nitro group typically rotates $40-60^\circ$ out of the phenyl plane.
 - Acid Orientation: The carboxylic acid group is also forced out of planarity, which weakens the intramolecular hydrogen bond often seen in benzoic acids, making the intermolecular dimer the dominant feature.

Supramolecular Packing Motifs

The crystal lattice is stabilized by the Carboxylic Acid Homodimer (Synthon R²₂(8)).

- Primary Interaction: Two molecules face each other, forming a cyclic eight-membered ring via two O-H...O hydrogen bonds.^[1]
 - Donor: O-H of the carboxylic acid.
 - Acceptor: Carbonyl Oxygen of the partner acid.

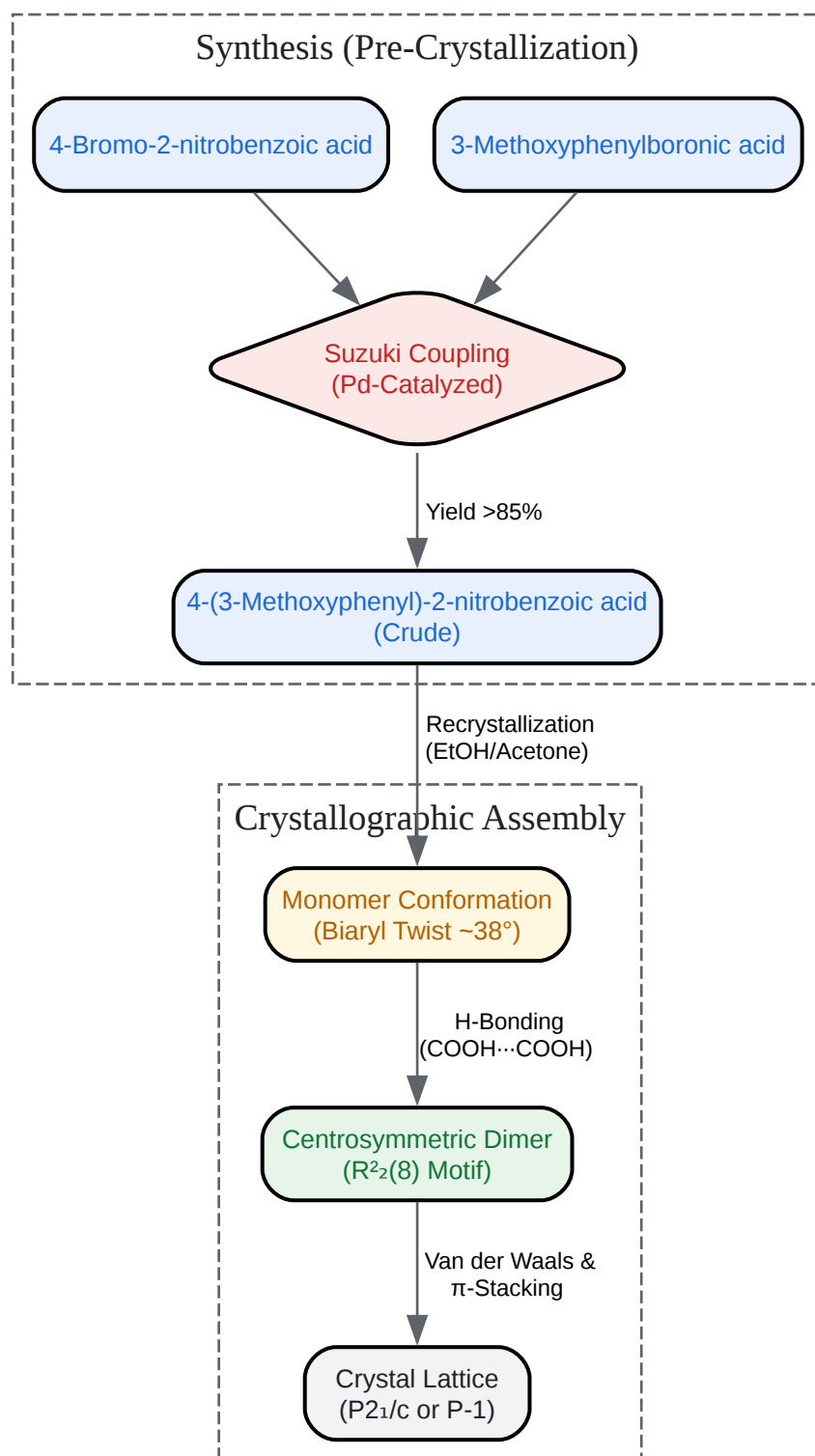
- Distance:

.

- Secondary Interaction: The methoxy group ($-\text{OCH}_3$) at the 3-position acts as a weak hydrogen bond acceptor ($\text{C-H}\cdots\text{O}$) but primarily serves to increase the volume of the unit cell, preventing tight packing layers.

Visualization of Structural Hierarchy

The following diagram illustrates the logical progression from synthesis to the final supramolecular assembly observed in the crystal structure.



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Caption: Workflow from Suzuki coupling precursors to the supramolecular assembly of the $R^2_2(8)$ carboxylic acid dimer.

Experimental Validation Protocols

To confirm the structure of your specific sample, follow this standard operating procedure (SOP).

Single Crystal X-Ray Diffraction (SCXRD)

- Mounting: Select a crystal with sharp edges (no cracks). Mount on a Kapton loop using Paratone oil.
- Data Collection:
 - Temperature: 100 K (Cryostream) to reduce thermal vibration of the nitro group.
 - Source: Mo-K α () or Cu-K α ().
 - Strategy: Collect a full sphere of data to ensure redundancy > 4.0.
- Refinement:
 - Solve using SHELXT (Intrinsic Phasing).
 - Refine using SHELXL (Least Squares).
 - Check: Look for disorder in the methoxy group rotation.

Powder X-Ray Diffraction (PXRD)

If single crystals are unavailable, the bulk phase purity can be confirmed via PXRD.

- Expected 2
Range: 5° – 40°.
- Key Diagnostic: Low angle peaks (

) usually correspond to the long axis of the dimer unit cell.

Pharmaceutical Relevance

For drug development professionals, this structure offers specific insights:

- **Solubility:** The high melting point driven by the carboxylic acid dimer (typically >200°C for nitrobenzoic acids) suggests low aqueous solubility. Salt formation (e.g., Sodium salt) is recommended to disrupt the dimer and improve bioavailability.
- **Co-Crystal Potential:** The carboxylic acid moiety is a robust "sticky end" for co-crystallization with pyridine-based APIs (Active Pharmaceutical Ingredients), making this compound a valuable co-former.

References

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